

Application Note: GC-MS Analysis of N-Isopropylmethylamine

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Compound of Interest

Compound Name: *N*-Isopropylmethylamine

Cat. No.: B134641

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Introduction

N-Isopropylmethylamine is a secondary aliphatic amine used as a precursor in the synthesis of various chemical compounds, including pharmaceuticals and agrochemicals. Accurate and reliable quantification of **N-Isopropylmethylamine** is crucial for process monitoring, quality control, and impurity profiling in drug development. Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique well-suited for the analysis of volatile and semi-volatile compounds like **N-Isopropylmethylamine**, offering high separation efficiency and definitive identification.

This application note provides a detailed protocol for the analysis of **N-Isopropylmethylamine** using GC-MS. Two primary approaches are presented: a direct injection method for samples in a suitable organic solvent and a headspace method for the analysis of volatile amines in aqueous matrices. The challenges associated with amine analysis, such as peak tailing due to the basic nature of the analyte, are addressed through the use of appropriate column chemistry and analytical conditions.^{[1][2]}

Experimental Protocols

Method 1: Direct Liquid Injection GC-MS

This method is suitable for the analysis of **N-Isopropylmethylamine** in a volatile organic solvent.

Sample Preparation:

- **Standard Solution Preparation:** Prepare a stock solution of **N-Isopropylmethanamine** at a concentration of 1 mg/mL in a suitable volatile organic solvent such as methanol or dichloromethane.[3]
- **Calibration Standards:** Perform serial dilutions of the stock solution to prepare a series of calibration standards ranging from 0.1 µg/mL to 100 µg/mL.
- **Sample Preparation:** Dilute the sample containing **N-Isopropylmethanamine** with the chosen solvent to fall within the calibration range. If the sample contains particulates, it should be centrifuged or filtered prior to injection to prevent blockage of the syringe and contamination of the GC inlet.

GC-MS Instrumentation and Parameters:

A typical GC-MS system equipped with a split/splitless injector and a mass selective detector is used.

Parameter	Setting
GC Column	Rtx-Volatile Amine Column or similar base-deactivated column (e.g., DB-5ms), 30 m x 0.25 mm ID, 0.25 µm film thickness
Injector Temperature	250 °C
Injection Mode	Splitless (for trace analysis) or Split (e.g., 20:1 for higher concentrations)
Injection Volume	1 µL
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Oven Temperature Program	Initial temperature 50 °C, hold for 2 minutes, then ramp at 10 °C/min to 250 °C, hold for 5 minutes
Transfer Line Temperature	280 °C
Ion Source Temperature	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Scan Range	m/z 35-200
Acquisition Mode	Full Scan for qualitative analysis and Selected Ion Monitoring (SIM) for quantitative analysis

Data Analysis:

- Qualitative Identification: Identify **N-Isopropylmethylamine** by its retention time and by comparing the acquired mass spectrum with a reference spectrum from a spectral library (e.g., NIST).
- Quantitative Analysis: Generate a calibration curve by plotting the peak area of the target ion(s) against the concentration of the calibration standards. Determine the concentration of **N-Isopropylmethylamine** in the samples by interpolating their peak areas on the calibration curve.

Method 2: Headspace GC-MS

This method is ideal for the analysis of volatile **N-Isopropylmethylamine** in aqueous samples or solid matrices where the analyte can be partitioned into the headspace.[4][5]

Sample Preparation:

- **Standard and Sample Preparation:** Prepare aqueous standards and samples in headspace vials. To enhance the partitioning of the amine into the headspace, the pH of the solution should be made basic (e.g., by adding a small amount of a non-volatile base like NaOH) to ensure the amine is in its free base form.[5]
- **Vial Sealing:** Securely seal the vials with appropriate caps and septa.

Headspace Sampler and GC-MS Parameters:

Parameter	Setting
Headspace Incubation Temp	80 °C
Headspace Incubation Time	20 minutes
Loop Temperature	90 °C
Transfer Line Temperature	100 °C
GC and MS Parameters	Same as Direct Liquid Injection Method

Data Presentation

Quantitative Data Summary:

The following table summarizes typical quantitative data for the analysis of short-chain aliphatic amines using GC-MS. These values can serve as a reference for method validation.

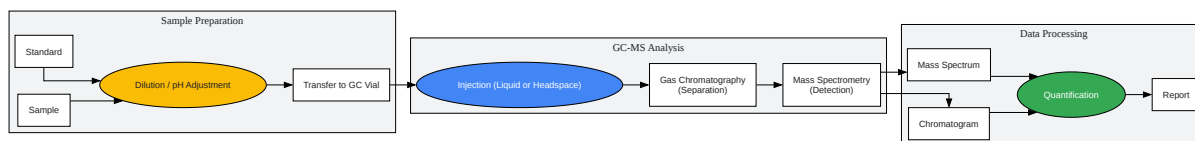
Parameter	Value	Reference
Linearity (r^2)	> 0.99	[6][7]
Limit of Detection (LOD)	1.2 - 4.6 ng/mL	[8]
Limit of Quantification (LOQ)	0.002 - 0.057 mg/m ³ (air)	
Recovery	91 - 106%	[8]
Precision (%RSD)	< 10%	[6][7]

Mass Spectral Data:

The mass spectrum of **N-Isopropylmethylamine** is characterized by specific fragment ions that are used for its identification and quantification.

m/z (mass-to-charge ratio)	Interpretation
73	Molecular Ion [M] ⁺
58	[M-CH ₃] ⁺ (Base Peak)
42	[C ₃ H ₆] ⁺

Mandatory Visualization



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Caption: Experimental workflow for GC-MS analysis.

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